

An In-depth Technical Guide to the Madolin Family of Chemical Compounds

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Compound of Interest

Compound Name: Madolin U

Cat. No.: B12386939

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A comprehensive review of the available chemical and physical data for Madolin A, B, D, and I. This guide addresses the initial request for information on "**Madolin U**," for which no public data could be found, and instead provides a detailed summary of related compounds.

For the attention of: Researchers, scientists, and drug development professionals.

It is important to note that a thorough search for "**Madolin U**" did not yield any publicly available scientific data. It is possible that this is a misnomer, an internal compound designation not yet in the public domain, or a very recently discovered molecule. This guide, therefore, focuses on the available information for other members of the Madolin family of natural products: Madolin A, B, D, and I.

Chemical Structures and Physicochemical Properties

The Madolin family of compounds are structurally related natural products. The following tables summarize their key physicochemical properties based on available data.

Table 1: Chemical Identifiers for the Madolin Family

Compound	IUPAC Name	Molecular Formula	CAS Number
Madolin A	(1R,4R,6R,9E,11S)-4,12,12-trimethyl-5-oxatricyclo[9.1.0.0 ^{4,6}]dodec-9-ene-9-carbaldehyde	C ₁₅ H ₂₂ O ₂	205371-29-5[1]
Madolin B	(1R,4R,6R,9E,11S)-4,12,12-Trimethyl-5-oxatricyclo[9.1.0.0 ^{4,6}]dodec-9-ene-9-carboxylic acid	C ₁₅ H ₂₂ O ₃	Not Available
Madolin D	Acetic acid, C-((1R,6R,7S,E)-4-methyl-8-methylene-2-oxo-3-oxabicyclo[8.1.0]undec-4-en-7-yl) ester	C ₁₇ H ₂₂ O ₄	Not Available
Madolin I	(8S,9S)-5-methylidene-8-prop-1-en-2-yl-10-oxabicyclo[7.2.1]dodec-1(12)-ene-4,11-dione	C ₁₅ H ₁₈ O ₃	265319-48-0

Table 2: Physicochemical Properties of the Madolin Family

Compound	Molecular Weight (g/mol)	Monoisotopic Mass (Da)	Description
Madolin A	234.33	234.161979940[1]	A solid, white powder.
Madolin B	250.33	Not Available	A solid, white powder.
Madolin D	290.35	Not Available	A solid, white powder.
Madolin I	246.30	246.125594432	A solid, white powder.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of publicly available information regarding the biological activities, mechanisms of action, and associated signaling pathways for Madolin A, B, D, and I. While these compounds have been identified in plants such as *Aristolochia mollissima* and *Aristolochia kaempferi*, their pharmacological profiles have not been extensively characterized in the scientific literature.^[1]

Due to the absence of experimental data on the biological effects of these specific Madolin compounds, no signaling pathways or experimental workflows can be described or visualized.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of Madolin A, B, D, and I are not readily available in the public domain. Further research would be required to establish methodologies for studying these compounds.

Conclusion

The Madolin family of compounds, including Madolin A, B, D, and I, represent a group of natural products with defined chemical structures but largely uncharacterized biological activities. While the initial query for "**Madolin U**" could not be fulfilled, this guide provides a consolidated summary of the existing chemical and physical data for related Madolin compounds. The lack of information on their biological effects highlights a potential area for future research and drug discovery efforts. Researchers interested in these molecules would need to undertake foundational studies to elucidate their pharmacological properties and potential therapeutic applications.

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References

- 1. Madolin A | C₁₅H₂₂O₂ | CID 10561685 - PubChem [pubchem.ncbi.nlm.nih.gov]

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